

Technical Guide: Molecular Weight of (2S)-sulfonatepropionyl-CoA

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Compound of Interest

Compound Name: (2S)-sulfonatepropionyl-CoA

Cat. No.: B15622071

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed breakdown of the molecular weight of **(2S)-sulfonatepropionyl-CoA**, a molecule of interest in various biochemical pathways. The information is derived from the PubChem database, a reputable source for chemical information.

Chemical Identity

(2S)-sulfonatepropionyl-CoA is a derivative of Coenzyme A. Its precise chemical structure is complex, and for the purposes of molecular weight calculation, its elemental composition is the primary focus.

- PubChem CID: 137700786[1]
- Molecular Formula: $C_{24}H_{40}N_7O_{20}P_3S_2$ [1]

Molecular Weight

The molecular weight of **(2S)-sulfonatepropionyl-CoA** has been computationally determined to be 903.7 g/mol [1]. This value is crucial for a variety of experimental procedures, including mass spectrometry, preparation of solutions with specific molar concentrations, and kinetic studies of enzymes that interact with this substrate.

Data Presentation: Elemental Composition and Molecular Weight Calculation

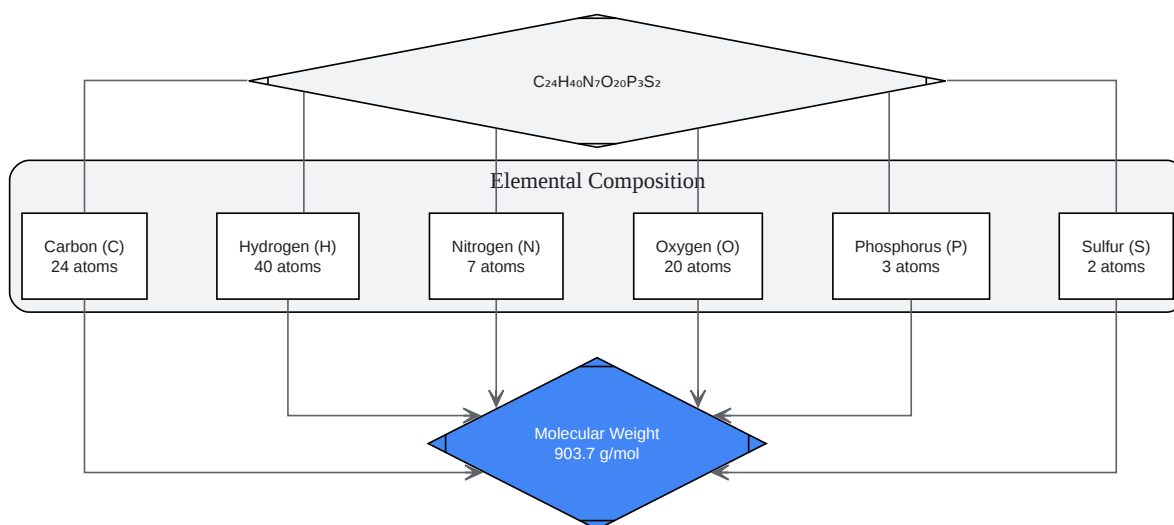
The following table summarizes the elemental composition of **(2S)-sulfonatepropionyl-CoA** and the calculation of its molecular weight. Standard atomic weights are used for this calculation.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	24	12.011	288.264
Hydrogen	H	40	1.008	40.320
Nitrogen	N	7	14.007	98.049
Oxygen	O	20	15.999	319.980
Phosphorus	P	3	30.974	92.922
Sulfur	S	2	32.065	64.130
Total	96	903.665		

Note: The calculated molecular weight may vary slightly from the computationally derived value provided by PubChem due to differences in the precision of atomic weights used.

Visualization of Elemental Contribution

The following diagram illustrates the relationship between the elemental composition and the final calculated molecular weight of **(2S)-sulfonatepropionyl-CoA**.

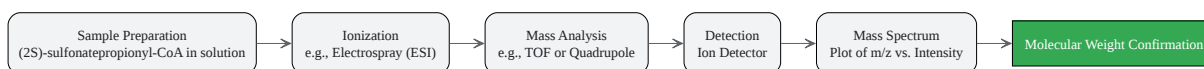


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Caption: Elemental composition breakdown for the calculation of molecular weight.

Experimental Protocols

While this document focuses on the calculated molecular weight, experimental verification would typically be performed using mass spectrometry. A generalized workflow for such an analysis is provided below.



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Caption: Generalized workflow for mass spectrometry-based molecular weight determination.

Disclaimer: This guide is intended for informational purposes for a scientific audience. The provided data is based on publicly available chemical databases. For critical applications, experimental verification is recommended.

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References

- 1. (2S)-sulfonatepropionyl-CoA | C₂₄H₄₀N₇O₂₀P₃S₂ | CID 137700786 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Molecular Weight of (2S)-sulfonatepropionyl-CoA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15622071#molecular-weight-of-2s-sulfonatepropionyl-coa]

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